

Application Notes and Protocols: Preparation of SRI 37892 Stock Solution in DMSO

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Compound of Interest

Compound Name: SRI 37892

Cat. No.: B610993

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Abstract

These application notes provide a detailed protocol for the preparation, storage, and handling of a stock solution of **SRI 37892**, a potent Frizzled 7 (Fzd7) inhibitor, using dimethyl sulfoxide (DMSO) as the solvent.[1][2][3][4] Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results in studies investigating Wnt/ β -catenin signaling pathways and cancer cell viability.[1][2][3][5] The provided guidelines cover material specifications, step-by-step preparation instructions, and recommendations for proper storage to maintain the compound's integrity.

Introduction to SRI 37892

SRI 37892 is a small molecule inhibitor that targets the Frizzled 7 (Fzd7) transmembrane domain, thereby blocking Wnt/ β -catenin signaling.[2][4] It has demonstrated potent activity in downregulating Wnt signaling and inhibiting the proliferation of various cancer cell lines.[1][3] Accurate preparation of a stable, concentrated stock solution is the first critical step for any in vitro or in vivo studies involving this compound. DMSO is a common solvent for such hydrophobic small molecules due to its high solubilizing capacity.[1][6] However, careful handling is necessary to avoid solvent-induced artifacts in biological assays.[7][8]

Physicochemical and Solubility Data

A summary of the essential physicochemical properties of **SRI 37892** is presented in Table 1. This information is fundamental for accurate stock solution preparation and subsequent dilutions.

Property	Value	Reference
Molecular Weight	465.53 g/mol	[1][4]
CAS Number	1030769-75-5	[1][2][9]
Chemical Formula	C26H19N5O2S	[1][4]
Solubility in DMSO	50 mg/mL (approx. 107.4 mM)	[1]
Appearance	Powder	[1]

Table 1: Physicochemical Properties of **SRI 37892**

Experimental Protocol: Preparation of a 10 mM SRI 37892 Stock Solution

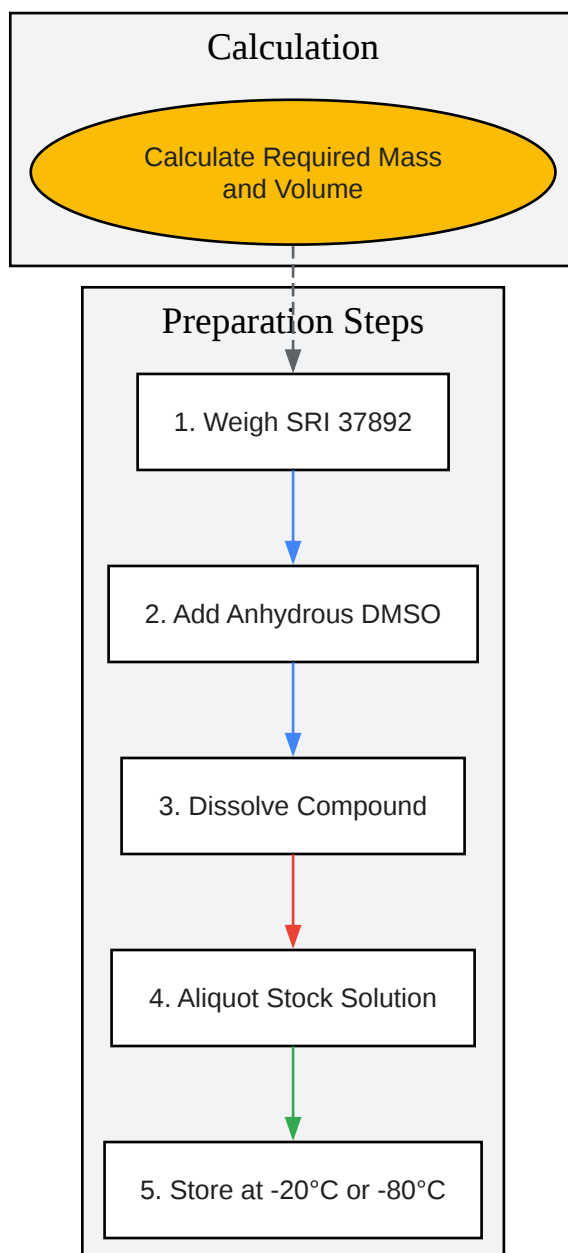
This protocol details the steps to prepare a 10 mM stock solution of **SRI 37892** in DMSO. This concentration is a common starting point for serial dilutions in most cell-based assays.

Materials and Equipment

- **SRI 37892** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation Workflow

The overall workflow for preparing the **SRI 37892** stock solution is illustrated in the diagram below.



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Figure 1: Workflow for **SRI 37892** Stock Solution Preparation.

Step-by-Step Procedure

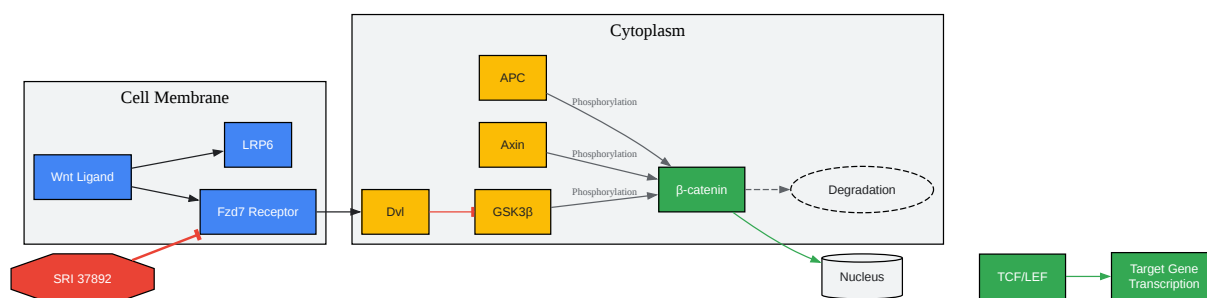
- Calculate the required mass of **SRI 37892**: To prepare 1 mL of a 10 mM stock solution, use the following calculation:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 465.53 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 4.6553 \text{ mg}$
- Weigh the **SRI 37892** powder:
 - Tare a sterile microcentrifuge tube or amber vial on a calibrated analytical balance.
 - Carefully weigh out approximately 4.66 mg of **SRI 37892** powder into the tared container. It is often more practical to weigh a slightly larger amount (e.g., 5 mg) and adjust the volume of DMSO accordingly.
- Add DMSO:
 - If you weighed exactly 4.66 mg, add 1 mL of anhydrous DMSO.
 - If you weighed a different mass, calculate the required volume of DMSO using the following formula:
 - $\text{Volume (mL)} = [\text{Mass (mg)} / 465.53 \text{ (g/mol)}] / 10 \text{ (mmol/L)}$
 - For example, for 5 mg of **SRI 37892**: $\text{Volume (mL)} = (5 / 465.53) / 10 = 1.074 \text{ mL}$
- Dissolve the compound:
 - Tightly cap the tube or vial.
 - Vortex the solution until the **SRI 37892** powder is completely dissolved. Gentle warming in a 37°C water bath or sonication can aid dissolution if necessary.^[1] Visually inspect the solution to ensure there are no visible particles.
- Aliquot and Store:

- To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile microcentrifuge tubes.
- Store the aliquots at -20°C for short-term storage or -80°C for long-term storage, protected from light.[7]

Dilution to Working Concentration

When preparing working solutions for cell-based assays, it is recommended to perform serial dilutions. The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to minimize cytotoxicity.[7]

The signaling pathway affected by **SRI 37892** is depicted below.



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Figure 2: Wnt/β-catenin Signaling and the inhibitory action of **SRI 37892**.

Safety Precautions

- **SRI 37892** is for research use only.

- Handle the compound and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses, to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for **SRI 37892** and DMSO for complete safety information.

By following these detailed application notes and protocols, researchers can confidently prepare **SRI 37892** stock solutions that will yield reliable and reproducible results in their investigations.

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